

The GID4 Interactome in Human Cells: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GID4-IN-1

Cat. No.: B15134973

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the Glucose-induced degradation protein 4 (GID4) interactome in human cells. GID4 is a critical component of the CTLH/GID E3 ubiquitin ligase complex, playing a pivotal role in substrate recognition and subsequent cellular processes. This document outlines the known protein-protein interactions, the signaling pathways involved, and detailed experimental protocols for identifying GID4 interactors, with a focus on quantitative data and visual representations of complex biological processes.

Core Concepts of the GID4 Interactome

GID4 functions as a substrate-recognition subunit within the multi-subunit CTLH (C-terminal to LisH) E3 ubiquitin-protein ligase complex, also known as the GID complex in yeast.^{[1][2]} This complex is highly conserved and is integral to cellular homeostasis by targeting specific proteins for ubiquitination and subsequent proteasomal degradation.^{[2][3]}

In human cells, the CTLH complex includes a catalytic core module and ancillary proteins, with GID4 playing a key role in substrate recruitment.^[1] GID4 is known to recognize proteins containing a "Pro/N-degron," a sequence with an unmodified N-terminal proline.^{[1][4]} However,

recent studies have revealed that GID4 can also interact with substrates that lack this canonical degron, suggesting a broader substrate recognition capability.[5][6][7]

The exploration of the GID4 interactome is crucial for understanding its role in various cellular processes, including cell cycle progression, metabolism, and cell migration.[5][8] Dysregulation of the GID4-mediated degradation pathway has been implicated in diseases such as cancer, making it a potential target for therapeutic intervention.[3][9]

Quantitative Analysis of the GID4 Interactome

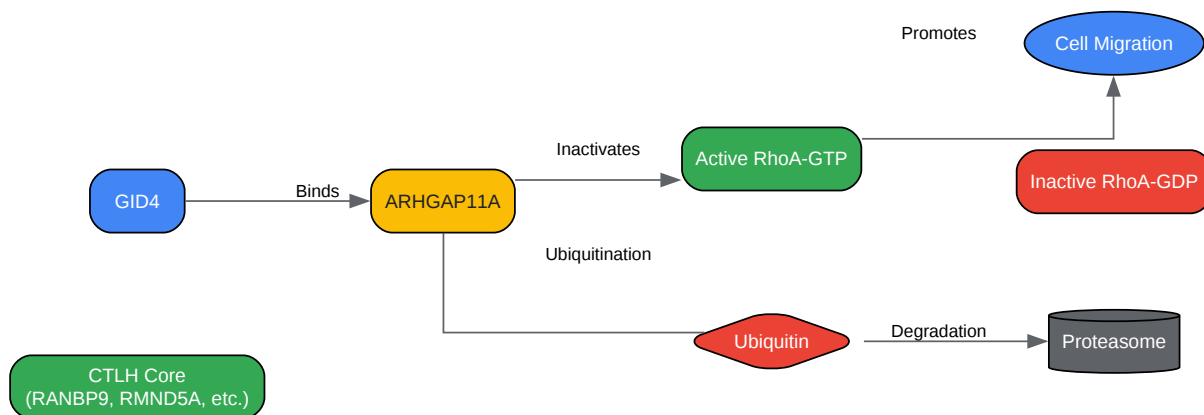
The following table summarizes the proteins identified as interactors of human GID4. The primary method for identifying these interactors has been proximity-dependent biotinylation (BioID), a powerful technique for capturing both stable and transient protein-protein interactions in living cells.[3][5][10]

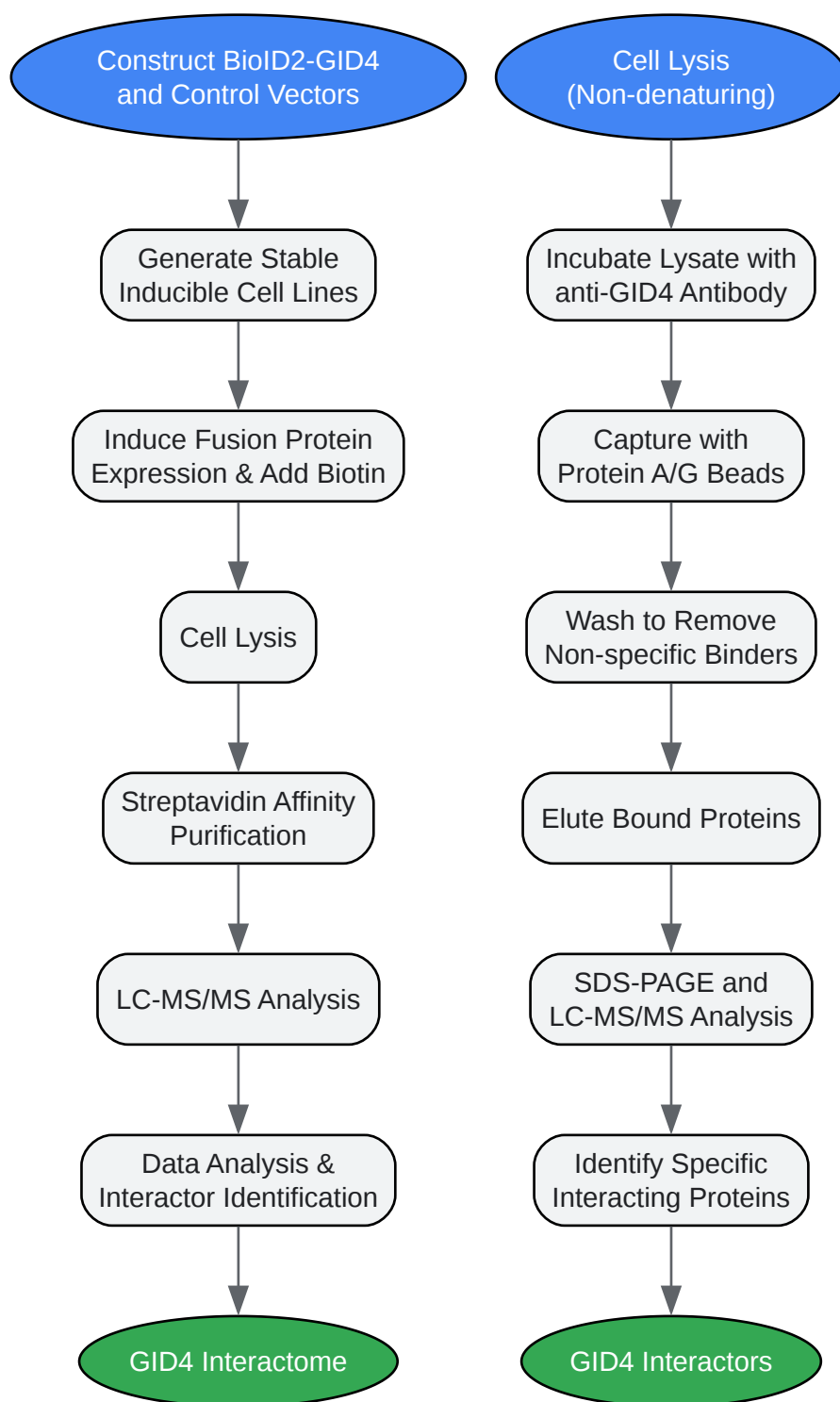
Interacting Protein	Gene Symbol	Function	Method of Identification	Putative Recognition Motif
CTLH Complex Subunits				
RANBP9	RANBP9	Scaffolding protein within the CTLH complex	Co-immunoprecipitation, BioID	Complex formation
MKLN1	MKLN1	Component of the CTLH complex	Co-immunoprecipitation, BioID	Complex formation
MAEA	MAEA	Component of the CTLH complex catalytic core	Co-immunoprecipitation, BioID	Complex formation
RMND5A	RMND5A	RING-finger protein in the CTLH catalytic core	Co-immunoprecipitation, BioID	Complex formation
GID8	GID8	Component of the CTLH complex catalytic core	Co-immunoprecipitation, BioID	Complex formation
ARMC8	ARMC8	Ancillary component of the CTLH complex	Co-immunoprecipitation, BioID	Complex formation
WDR26	WDR26	Component of the CTLH complex catalytic core	Co-immunoprecipitation, BioID	Complex formation
YPEL5	YPEL5	Ancillary component of the	Co-immunoprecipitation	Complex formation

Substrates and Associated Proteins		CTLH complex	ion, BioID	
HBP1	HBP1	Transcription factor, tumor suppressor	Co-immunoprecipitation	Probable Pro/N-degron
ARHGAP11A	ARHGAP11A	Rho GTPase-activating protein	BioID2	Lacks canonical Pro/N-degron
DDX21	DDX21	RNA helicase involved in ribosome biogenesis	BioID, Co-immunoprecipitation	Pro/N-degron
DDX50	DDX50	RNA helicase, interacts with DDX21	BioID, Co-immunoprecipitation	Pro/N-degron
HMGCS1	HMGCS1	Metabolic enzyme	Quantitative Proteomics with PFI-7	Pro/N-degron
ZMYND19	ZMYND19	Zinc finger protein	Co-immunoprecipitation	Lacks canonical Pro/N-degron

Signaling Pathways Involving GID4

A significant signaling pathway involving GID4 is the regulation of cell migration through the targeting of ARHGAP11A.[5][6][8] In this pathway, the hGID-GID4 E3 ligase complex binds to and ubiquitinates ARHGAP11A, marking it for proteasomal degradation. The depletion of GID4 or inhibition of its substrate-binding pocket leads to the stabilization and accumulation of ARHGAP11A at the cell periphery.[5][6] This, in turn, leads to the inactivation of RhoA, a key regulator of the actin cytoskeleton, ultimately impairing cell motility and directed movement.[5][6]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. uniprot.org](https://www.uniprot.org) [uniprot.org]
- [2. mdpi.com](https://www.mdpi.com) [mdpi.com]
- [3. GID4: From Zero to Hero in Revealing Interactions | Structural Genomics Consortium](#) [thesgc.org]
- [4. GID4 \(human\) cellular assay – openlabnotebooks.org](#) [openlabnotebooks.org]
- [5. life-science-alliance.org](https://www.life-science-alliance.org) [life-science-alliance.org]
- [6. The hGID GID4 E3 ubiquitin ligase complex targets ARHGAP11A to regulate cell migration – Department of Biology | ETH Zurich](#) [biol.ethz.ch]
- [7. The human GID complex engages two independent modules for substrate recruitment - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [8. The hGIDGID4 E3 ubiquitin ligase complex targets ARHGAP11A to regulate cell migration - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [9. genecards.org](https://www.genecards.org) [genecards.org]
- [10. biorxiv.org](https://www.biorxiv.org) [biorxiv.org]
- To cite this document: BenchChem. [The GID4 Interactome in Human Cells: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15134973/docs#the-gid4-interactome-in-human-cells-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15134973/docs#the-gid4-interactome-in-human-cells-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)